

# Benzyloxy-C5-PEG1: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Benzyloxy-C5-PEG1*

Cat. No.: *B11870868*

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This technical guide provides a comprehensive overview of the chemical properties, structure, and characterization of **Benzyloxy-C5-PEG1**, a polyethylene glycol (PEG)-based PROTAC (Proteolysis Targeting Chimera) linker. This document is intended for researchers, scientists, and drug development professionals utilizing PEG linkers in the synthesis of bioconjugates and other advanced therapeutic modalities.

## Core Chemical Properties and Structure

**Benzyloxy-C5-PEG1**, also known by its IUPAC name 2-(5-phenylmethoxypentoxy)ethanol, is a bifunctional linker molecule. One terminus features a benzyloxy group, which can serve as a stable protecting group or a point for further chemical modification. The other end possesses a hydroxyl group, which can be activated for conjugation to various molecules. The C5-PEG1 designation indicates a five-carbon chain followed by a single ethylene glycol unit.

The key physicochemical properties of **Benzyloxy-C5-PEG1** are summarized in the table below.

Property	Value	Source
CAS Number	159028-70-3	MedKoo, BOC Sciences
Chemical Formula	C <sub>14</sub> H <sub>22</sub> O <sub>3</sub>	MedKoo
Molecular Weight	238.32 g/mol	BOC Sciences
Exact Mass	238.1569 g/mol	MedKoo
IUPAC Name	2-(5-phenylmethoxypentoxy)ethanol	BOC Sciences
Canonical SMILES	<chem>C1=CC=C(C=C1)COCCCCCOCCO</chem>	BOC Sciences
InChI Key	YQLVMNLTOMEQNQ-UHFFFAOYSA-N	BOC Sciences
Appearance	Predicted: Colorless to pale yellow oil	-
Solubility	Predicted: Soluble in organic solvents (e.g., DMSO, DMF, dichloromethane), sparingly soluble in water	-

## Structural Elucidation

The chemical structure of **Benzyloxy-C5-PEG1** is fundamental to its function as a linker, providing a defined spatial separation and influencing the physicochemical properties of the resulting conjugate.

Chemical structure of **Benzyloxy-C5-PEG1**.

## Experimental Protocols for Characterization

The following sections outline generalized experimental protocols for the structural confirmation and purity assessment of **Benzyloxy-C5-PEG1** and similar PEG-based linkers.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of organic molecules. Both  $^1\text{H}$  and  $^{13}\text{C}$  NMR are essential for confirming the identity and purity of **Benzyloxy-C5-PEG1**.

### 3.1.1. $^1\text{H}$ NMR Spectroscopy Protocol

- Sample Preparation: Dissolve 5-10 mg of the sample in approximately 0.6 mL of a deuterated solvent (e.g.,  $\text{CDCl}_3$  or  $\text{DMSO-d}_6$ ) in a standard 5 mm NMR tube.
- Instrument Setup:
  - Spectrometer: 400 MHz or higher field strength.
  - Temperature: 25 °C.
  - Pulse Program: Standard single-pulse experiment (e.g., 'zg30').
  - Number of Scans: 16-64, depending on sample concentration.
  - Relaxation Delay (d1): 1-5 seconds.
- Data Acquisition: Acquire the Free Induction Decay (FID).
- Data Processing:
  - Apply a Fourier transform to the FID.
  - Phase correct the resulting spectrum.
  - Calibrate the chemical shift scale to the residual solvent peak (e.g.,  $\text{CDCl}_3$  at 7.26 ppm).
  - Integrate the peaks to determine the relative number of protons.

Predicted  $^1\text{H}$  NMR Data (in  $\text{CDCl}_3$ ):

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
7.28-7.38	m	5H	Ar-H
4.50	s	2H	Ar-CH <sub>2</sub> -O
3.65-3.75	m	4H	O-CH <sub>2</sub> -CH <sub>2</sub> -OH
3.45	t	2H	O-CH <sub>2</sub> -(CH <sub>2</sub> ) <sub>4</sub> -O
1.55-1.70	m	4H	O-CH <sub>2</sub> -CH <sub>2</sub> -CH <sub>2</sub> -CH <sub>2</sub> -CH <sub>2</sub> -O
1.35-1.50	m	2H	O-(CH <sub>2</sub> ) <sub>2</sub> -CH <sub>2</sub> -(CH <sub>2</sub> ) <sub>2</sub> -O

### 3.1.2. <sup>13</sup>C NMR Spectroscopy Protocol

- Sample Preparation: Dissolve 20-50 mg of the sample in approximately 0.6 mL of a deuterated solvent in a 5 mm NMR tube.
- Instrument Setup:
  - Spectrometer: 100 MHz or higher.
  - Temperature: 25 °C.
  - Pulse Program: Proton-decoupled <sup>13</sup>C experiment (e.g., 'zgpg30').
  - Number of Scans: 512-2048, due to the low natural abundance of <sup>13</sup>C.
  - Relaxation Delay (d1): 2 seconds.
- Data Acquisition and Processing: Similar to <sup>1</sup>H NMR, with calibration to the solvent peak (e.g., CDCl<sub>3</sub> at 77.16 ppm).

Predicted <sup>13</sup>C NMR Data (in CDCl<sub>3</sub>):

Chemical Shift (ppm)	Assignment
138.5	Ar-C (quaternary)
128.4	Ar-CH
127.7	Ar-CH
127.5	Ar-CH
73.0	Ar-CH <sub>2</sub> -O
72.5	O-CH <sub>2</sub> -CH <sub>2</sub> -OH
70.3	O-CH <sub>2</sub> -(CH <sub>2</sub> ) <sub>4</sub> -O
62.8	O-CH <sub>2</sub> -CH <sub>2</sub> -OH
29.7	O-CH <sub>2</sub> -CH <sub>2</sub> -(CH <sub>2</sub> ) <sub>3</sub> -O
29.5	O-(CH <sub>2</sub> ) <sub>2</sub> -CH <sub>2</sub> -(CH <sub>2</sub> ) <sub>2</sub> -O
26.1	O-(CH <sub>2</sub> ) <sub>3</sub> -CH <sub>2</sub> -CH <sub>2</sub> -O

## Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and confirm the elemental composition of the molecule.

### 3.2.1. Electrospray Ionization (ESI) Mass Spectrometry Protocol

- Sample Preparation: Prepare a dilute solution of the sample (e.g., 10-100  $\mu$ M) in a suitable solvent such as methanol or acetonitrile, with or without a small amount of formic acid or ammonium acetate to promote ionization.
- Instrument Setup:
  - Ionization Mode: Positive ESI.
  - Mass Analyzer: Time-of-Flight (TOF) or Orbitrap for high-resolution mass measurement.

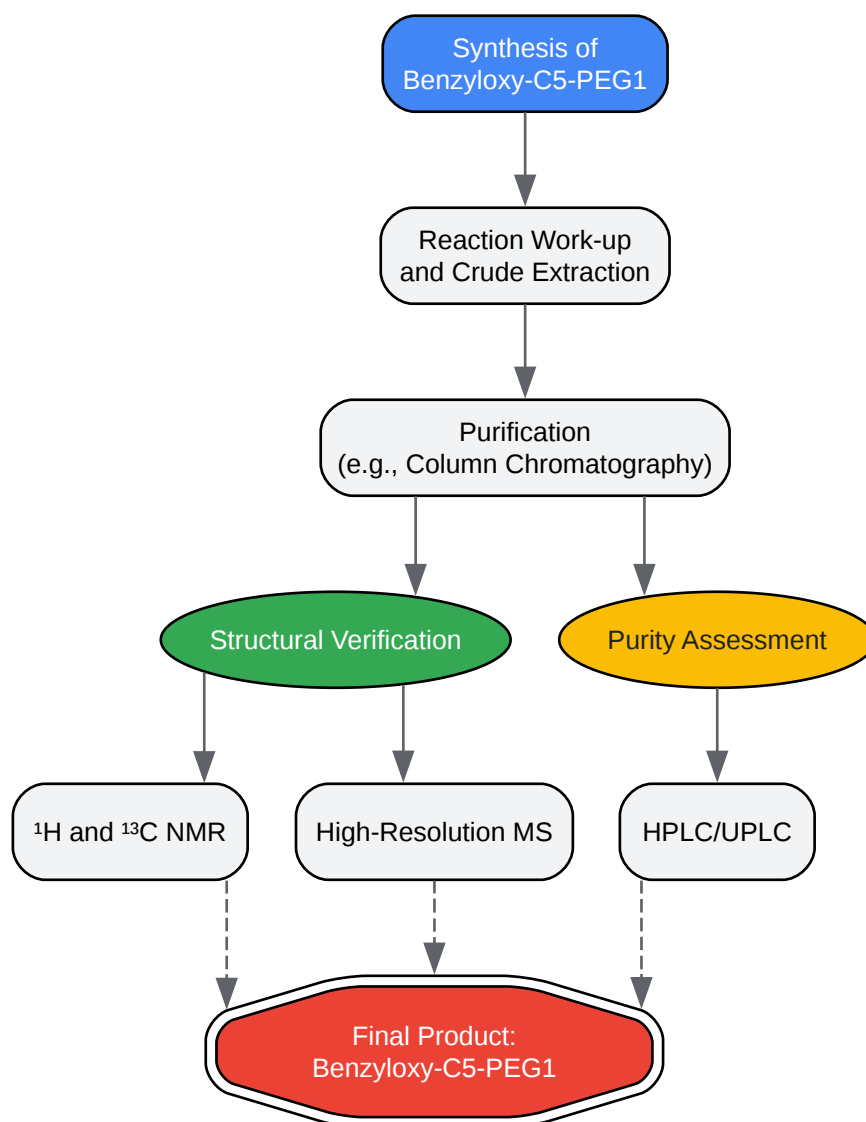
- Infusion: Direct infusion via a syringe pump or coupled with liquid chromatography (LC-MS).
- Capillary Voltage: 3-5 kV.
- Drying Gas Flow and Temperature: Optimized for the specific instrument and solvent system.
- Data Acquisition: Acquire the mass spectrum over a relevant m/z range (e.g., 100-500).
- Data Analysis: Identify the molecular ion peak ( $[M+H]^+$ ,  $[M+Na]^+$ , or  $[M+K]^+$ ) and compare the measured m/z with the calculated exact mass.

Predicted Mass Spectrometry Data:

Ion	Calculated m/z
$[M+H]^+$	239.1642
$[M+Na]^+$	261.1461
$[M+K]^+$	277.1101

## Experimental and Characterization Workflow

The general workflow for the synthesis and characterization of **Benzyloxy-C5-PEG1** involves several key stages to ensure the final product meets the required purity and structural specifications for its application.



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General workflow for the synthesis and characterization of **Benzyloxy-C5-PEG1**.

This guide provides a foundational understanding of **Benzyloxy-C5-PEG1** for its effective application in research and development. For further information, please refer to the product specifications from commercial suppliers.

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